

physical and chemical properties of 2-picoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylpyridine

Cat. No.: B075671

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of 2-Picoline

Introduction

2-Picoline, systematically known as **2-methylpyridine**, is an organic heterocyclic compound with the chemical formula C_6H_7N .^{[1][2]} It is a substituted derivative of pyridine with a methyl group at the second position of the ring.^[3] This structural feature significantly influences its chemical reactivity, making it a versatile and crucial intermediate in the synthesis of a wide array of products across various industries.^[4]

Historically isolated from coal tar in 1846, 2-picoline is now primarily produced through large-scale chemical synthesis.^[1] It serves as a fundamental building block in the production of pharmaceuticals, agrochemicals, dyes, polymers, and specialty chemicals.^{[4][5]} Its applications include the manufacturing of drugs such as long-acting sulfonamides, the agricultural chemical nitrpyrin which prevents fertilizer loss, and 2-vinylpyridine, a monomer used in the production of adhesives for textile tire cords.^{[1][6][7]} This guide provides a comprehensive overview of the core physical and chemical properties of 2-picoline, detailed experimental protocols for its characterization, and a discussion of its key chemical transformations.

Physical Properties of 2-Picoline

2-Picoline is a colorless to faintly yellow, oily liquid under standard conditions, possessing a distinct and unpleasant odor similar to pyridine.^{[1][2][8][9]} It is miscible with water and most common organic solvents, including alcohols, ethers, and ketones.^{[2][3]} Its hygroscopic nature and solubility characteristics make it a useful solvent in certain applications.^{[6][10]}

Table 1: Quantitative Physical Properties of 2-Picoline

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₇ N	[1][11]
Molar Mass	93.13 g/mol	[1][3]
CAS Number	109-06-8	[1][2]
Appearance	Colorless to faintly yellow liquid	[1][2][12]
Density	0.943 g/mL at 25 °C	[1][12]
Melting Point	-70 °C (-94 °F; 203 K)	[1][2][12]
Boiling Point	128 to 129 °C (262 to 264 °F)	[1][2][12]
Flash Point	29 °C (84 °F) - closed cup	[12]
Vapor Pressure	14.9 hPa at 25 °C	[12]
Vapor Density	3.22 (Air = 1.0)	[12]
Water Solubility	Miscible	[1][12]
log P (octanol/water)	1.11	[12]
Refractive Index	1.501	[6]
Auto-ignition Temp.	538 °C	[13]
Explosive Limits	Lower: 1.4% (V), Upper: 8.6% (V)	[12]

Chemical Properties and Reactivity

The chemical behavior of 2-picoline is defined by two primary features: the basicity of the nitrogen atom in the pyridine ring and the reactivity of the alpha-positioned methyl group.

Basicity

Due to the lone pair of electrons on the nitrogen atom, 2-picoline acts as a weak base.[2][3] It is slightly more basic than pyridine, which is reflected in the pKa of its conjugate acid (the pyridinium ion). The pKa of the 2-methylpyridinium ion is approximately 5.94, compared to 5.25

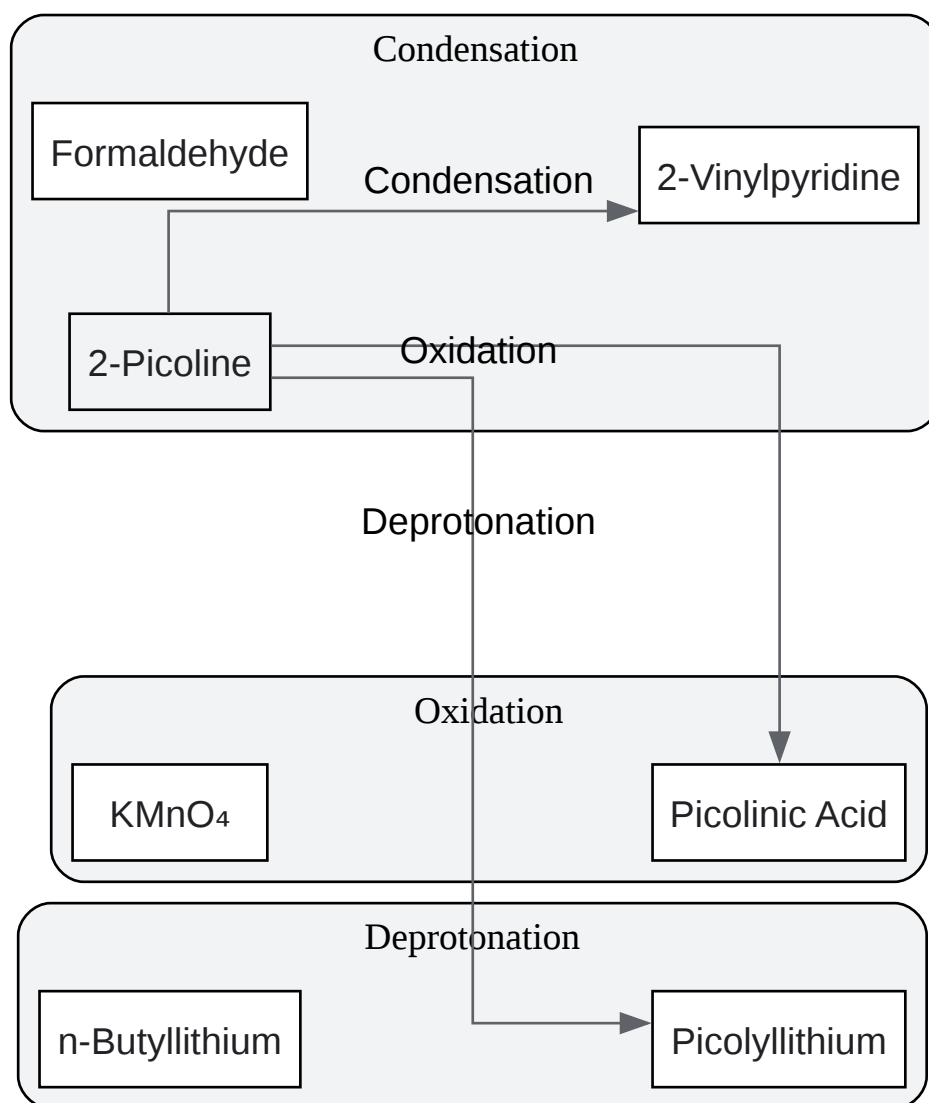
for the pyridinium ion.[1] This basicity allows it to readily form salts with acids and act as a ligand in coordination chemistry.[2][8]

Reactivity of the Methyl Group

The most significant aspect of 2-picoline's chemistry is the heightened reactivity of its methyl group.[1] The electron-withdrawing nature of the pyridine ring increases the acidity of the methyl protons, making them susceptible to deprotonation by strong bases.[4] This reactivity is more pronounced at the 2- and 4-positions compared to the 3-position due to the direct resonance stabilization of the resulting carbanion by the ring nitrogen.[4] This property is the cornerstone of its utility as a chemical intermediate.

Key Reactions:

- **Condensation:** The acidic methyl protons can participate in condensation reactions with carbonyl compounds. A commercially vital example is the reaction with formaldehyde to produce 2-vinylpyridine, a monomer for polymers used in adhesives.[1][4]
- **Oxidation:** The methyl group can be oxidized to a carboxylic acid. For instance, oxidation with potassium permanganate yields picolinic acid (pyridine-2-carboxylic acid), an important precursor in pharmaceuticals and other specialty chemicals.[1][2][4]
- **Deprotonation (Metallation):** Strong bases like butyllithium (BuLi) can deprotonate the methyl group to form a picolylithium species.[1][4] This powerful nucleophile can then react with a wide range of electrophiles, enabling the synthesis of more complex pyridine derivatives.[4]

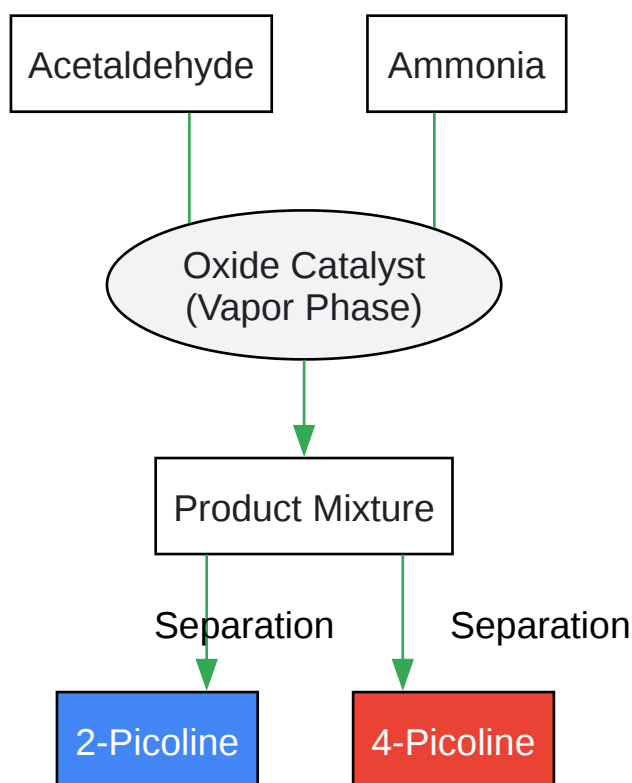


[Click to download full resolution via product page](#)

Caption: Key chemical transformations of the 2-picoline methyl group.

Synthesis of 2-Picoline

While initially sourced from coal tar, 2-picoline is now produced industrially via several synthetic routes.^[1] The most common method involves the vapor-phase condensation of acetaldehyde with ammonia over an oxide catalyst, which typically yields a mixture of 2-picoline and 4-picoline.^{[1][14]} Another method involves the condensation of acetone and acrylonitrile to form 5-oxohexanenitrile, which then cyclizes to give 2-picoline.^[1]



[Click to download full resolution via product page](#)

Caption: Industrial synthesis of picolines from acetaldehyde and ammonia.

Spectroscopic Data

The characterization of 2-picoline is routinely performed using standard spectroscopic techniques. The National Institute of Standards and Technology (NIST) provides reference spectra, including mass spectrometry and infrared (IR) data.^[15] Mass spectrometry of 2-picoline shows a molecular ion peak at m/z 93.^{[15][16]} The IR spectrum exhibits characteristic peaks corresponding to aromatic C-H and C=C/C=N stretching vibrations. ^1H and ^{13}C NMR spectroscopy are also essential for structural confirmation.

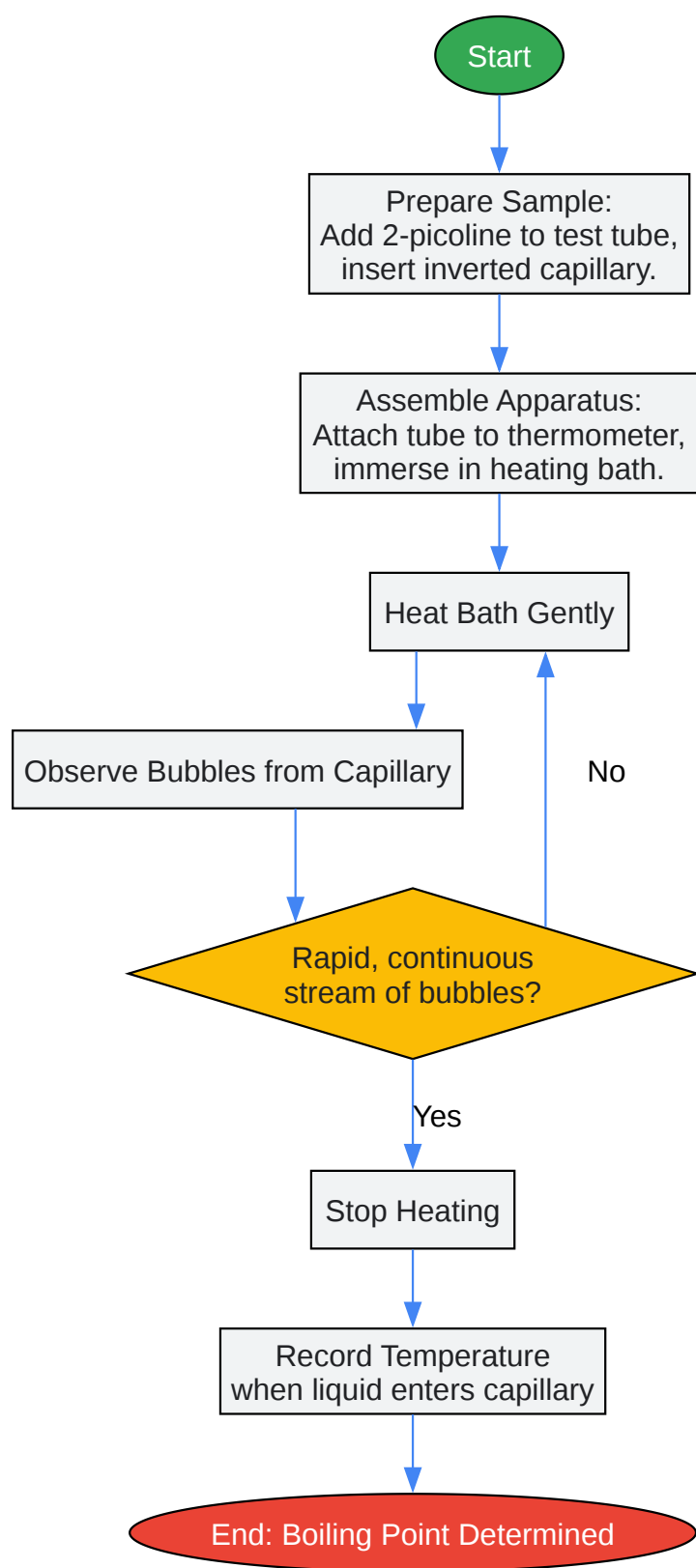
Experimental Protocols

Determination of Boiling Point (Capillary Method)

This method determines the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.^{[17][18]}

Methodology:

- Preparation: A small quantity (a few milliliters) of 2-picoline is placed into a small test tube (fusion tube).^{[17][18]} A capillary tube, sealed at one end, is inverted and placed inside the test tube with its open end submerged in the liquid.^[17]
- Apparatus Setup: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then immersed in a heating bath (e.g., a Thiele tube or an oil bath) containing a high-boiling liquid like paraffin oil.^{[17][19]}
- Heating: The bath is heated gently and evenly.^[17] As the temperature approaches the boiling point, a stream of bubbles will begin to emerge from the open end of the capillary tube.
- Measurement: Heating is discontinued when a rapid and continuous stream of bubbles is observed.^[17] The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.^[17]



[Click to download full resolution via product page](#)

Caption: Workflow for boiling point determination via the capillary method.

Determination of pKa (^1H NMR Spectroscopy)

The pKa can be determined by monitoring the pH-dependent chemical shifts of the aromatic protons in the pyridine ring.

Methodology:

- **Sample Preparation:** A solution of 2-picoline is prepared in a $\text{D}_2\text{O}/\text{H}_2\text{O}$ mixture at a concentration of approximately 20 mg/mL.[\[20\]](#)
- **Titration & Measurement:** The pH of the solution is adjusted incrementally using small additions of a strong acid (e.g., DCl) and a strong base (e.g., NaOD). After each adjustment, the pH is measured, and a ^1H NMR spectrum is acquired.[\[20\]](#)
- **Data Analysis:** The chemical shift (δ) of a specific aromatic proton (one that shows a significant change upon protonation) is plotted against the measured pH.[\[20\]](#)
- **pKa Calculation:** The resulting plot will form a sigmoidal curve. The pKa is the pH value at the inflection point of this curve, where the chemical shift is exactly halfway between the shifts of the fully protonated and fully deprotonated forms.[\[20\]](#)[\[21\]](#)

Analysis by Gas Chromatography (GC)

GC is a standard method for assessing the purity of 2-picoline and for separating it from its isomers (3- and 4-picoline) and other related compounds.[\[22\]](#)[\[23\]](#)

Methodology:

- **Instrument Setup:** A gas chromatograph equipped with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS) is used. A capillary column suitable for separating amines, such as a wax-type column (e.g., CP-Wax 51 for Amines), is installed.[\[22\]](#)
- **Sample Preparation:** A dilute solution of the 2-picoline sample is prepared in a suitable solvent (e.g., methanol).
- **Injection:** A small volume (typically 1 μL) of the prepared sample is injected into the GC inlet, which is heated to vaporize the sample.

- **Separation:** The vaporized sample is carried by an inert gas (e.g., helium or nitrogen) through the column. The components separate based on their boiling points and interactions with the column's stationary phase.[24] The oven temperature is typically programmed to ramp up to ensure efficient separation.[23]
- **Detection and Analysis:** As each component elutes from the column, it is detected by the FID or MS. The resulting chromatogram shows peaks corresponding to each compound, and the area of each peak is proportional to its concentration. Identification is confirmed by comparing retention times to known standards or by analyzing the mass spectrum of the eluting peak.[25][26]

Safety and Handling

2-Picoline is a flammable liquid and its vapors can form explosive mixtures with air.[12] It should be handled in a well-ventilated area, away from sources of ignition.[12][27] It is incompatible with strong oxidizing agents (e.g., peroxides, nitrates), strong acids, and strong bases.[12] Contact with copper and its alloys should be avoided.[12] Standard personal protective equipment, including gloves, safety glasses, and protective clothing, should be worn when handling the compound to avoid contact with skin and eyes.[12][27]

Conclusion

2-Picoline is a chemical of significant industrial importance, primarily due to the versatile reactivity of its methyl group. Its physical properties, such as miscibility with water and organic solvents, and its chemical properties, particularly its basicity and the acidity of its methyl protons, make it an indispensable intermediate in organic synthesis. A thorough understanding of its characteristics, supported by robust analytical and characterization protocols, is essential for its safe and effective use in research and industrial applications, from pharmaceuticals to advanced materials.[3][4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methylpyridine - Wikipedia [en.wikipedia.org]
- 2. nbinno.com [nbinno.com]
- 3. pharm.sinocurechem.com [pharm.sinocurechem.com]
- 4. benchchem.com [benchchem.com]
- 5. nbinno.com [nbinno.com]
- 6. innospk.com [innospk.com]
- 7. jubilantingrevia.com [jubilantingrevia.com]
- 8. 2-Methylpyridine: Properties, Production process and Uses_Chemicalbook [chemicalbook.com]
- 9. 2-Picoline | 109-06-8 [chemicalbook.com]
- 10. solubilityofthings.com [solubilityofthings.com]
- 11. 2-Methylpyridine | C₅H₄N(CH₃) | CID 7975 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. 2-Picoline - Safety Data Sheet [chemicalbook.com]
- 13. 109-06-8 CAS | 2-METHYL PYRIDINE | Laboratory Chemicals | Article No. 4672B [lobachemie.com]
- 14. CN100448534C - Process for preparing 2-picoline and 4-picoline - Google Patents [patents.google.com]
- 15. Pyridine, 2-methyl- [webbook.nist.gov]
- 16. 2-Picoline(109-06-8) MS spectrum [chemicalbook.com]
- 17. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 18. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 19. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 20. mdpi.com [mdpi.com]
- 21. researchgate.net [researchgate.net]
- 22. agilent.com [agilent.com]
- 23. Extremely effective separations of pyridine/picoline mixtures through supramolecular chemistry strategies employing (4 R ,5 R)-bis(diphenylhydroxymet ... - CrystEngComm

(RSC Publishing) DOI:10.1039/D5CE00111K [pubs.rsc.org]

- 24. researchgate.net [researchgate.net]
- 25. researchgate.net [researchgate.net]
- 26. Development of an analytical method for nitrogen compounds in mainstream cigarette smoke using GC-MS | CORESTA [coresta.org]
- 27. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [physical and chemical properties of 2-picoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075671#physical-and-chemical-properties-of-2-picoline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com